

Application Notes and Protocols for GSK963 in Primary Cell Cultures

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Compound of Interest

Compound Name: GSK963

Cat. No.: B10798888

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Introduction

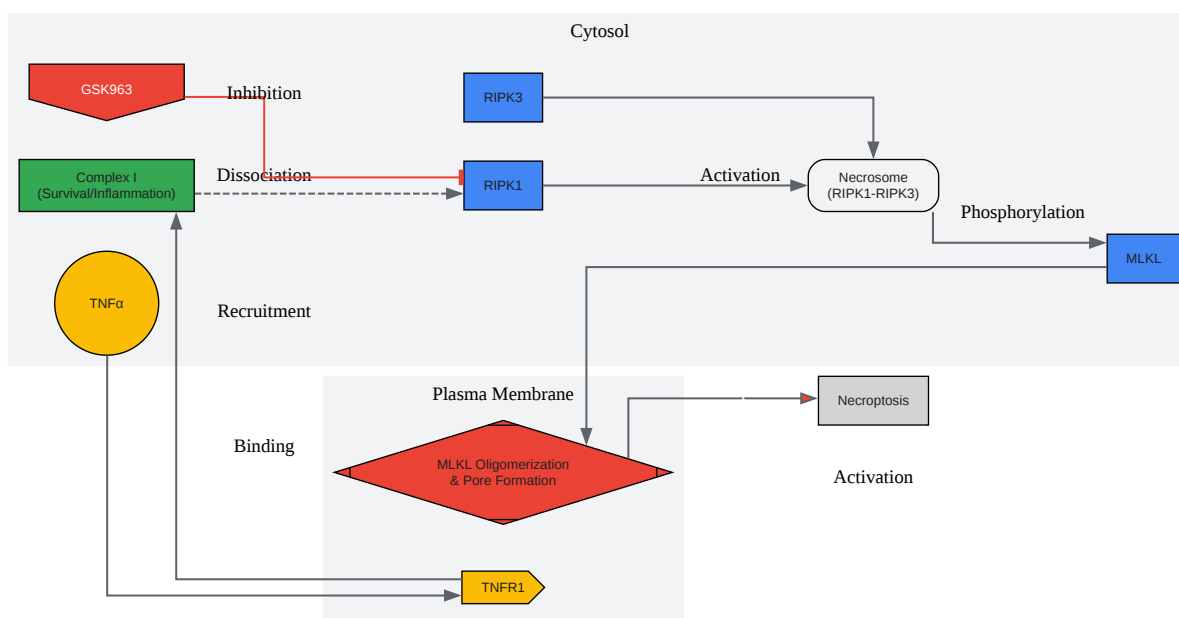
GSK963 is a highly potent and selective inhibitor of Receptor-Interacting Protein Kinase 1 (RIPK1), a critical regulator of necroptosis, a form of programmed cell death.^{[1][2][3]} This document provides detailed application notes and protocols for the utilization of **GSK963** in primary cell culture systems, offering insights into its mechanism of action and practical guidance for experimental design.

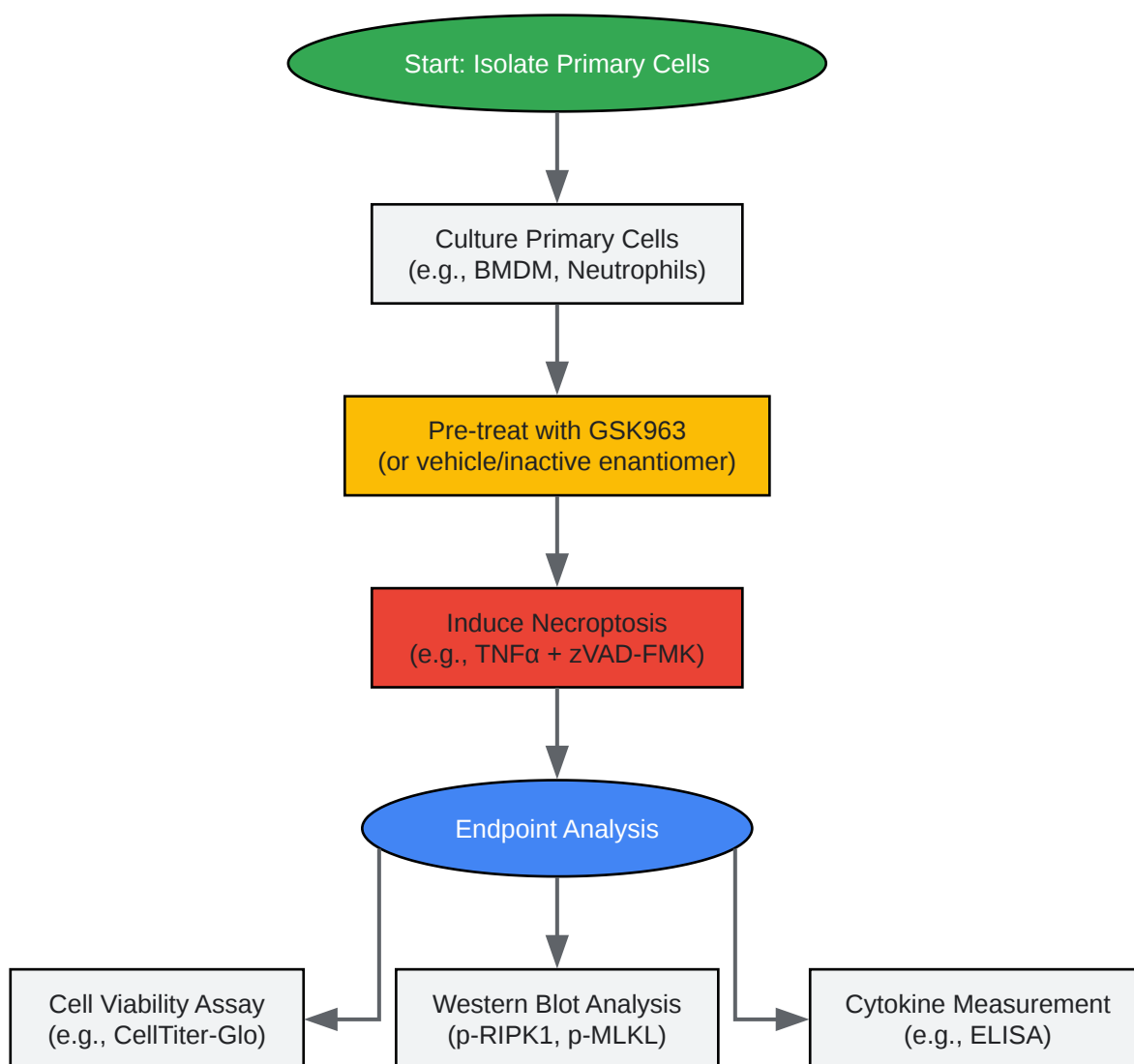
Mechanism of Action

GSK963 is a chiral small-molecule inhibitor that specifically targets the kinase activity of RIPK1.^{[1][2]} It exhibits high selectivity, being over 10,000-fold more selective for RIPK1 than for a panel of 339 other kinases.^{[1][3]} By inhibiting RIPK1 autophosphorylation, **GSK963** effectively blocks the downstream signaling cascade that leads to necroptotic cell death.^[4] Unlike the less potent RIPK1 inhibitor Necrostatin-1 (Nec-1), **GSK963** does not inhibit indoleamine 2,3-dioxygenase (IDO).^{[3][5]}

Signaling Pathway of RIPK1-Mediated Necroptosis

The binding of tumor necrosis factor (TNF) to its receptor (TNFR1) can trigger the formation of Complex I, which can lead to gene transcription and cell survival. However, under conditions where caspase-8 is inhibited, RIPK1 can dissociate from Complex I and form a necrosome complex with RIPK3. This complex, through a series of phosphorylation events, activates the mixed lineage kinase domain-like pseudokinase (MLKL), the ultimate effector of necroptosis. MLKL then oligomerizes and translocates to the plasma membrane, leading to membrane disruption and cell death. **GSK963** inhibits the kinase activity of RIPK1, thereby preventing the formation and activation of the necrosome.





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- [4. Biomarkers for the detection of necroptosis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Necroptosis: Molecular Signalling and Translational Implications - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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